

Methyl 9-decenoate NIST chemistry webbook data

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Compound Focus: Methyl 9-decenoate

CAS No.: 25601-41-6

Cat. No.: S1897233

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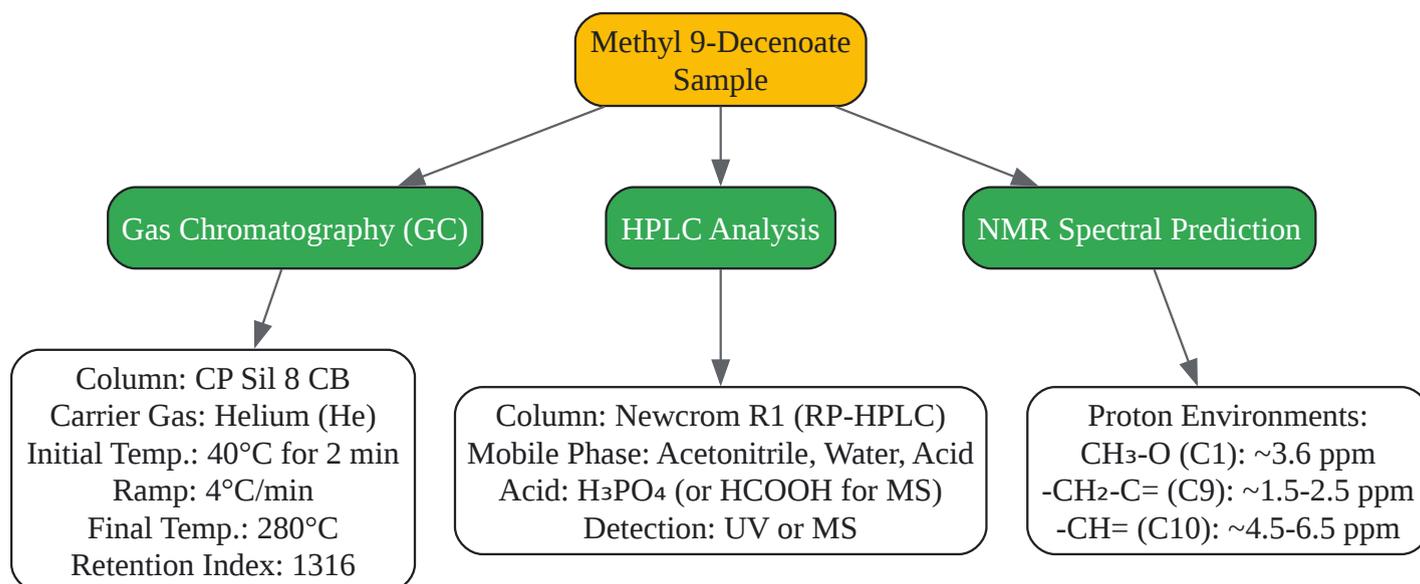
Chemical Identity & Properties

Property Type	Property Name	Value	Unit	Source
Basic Identification	IUPAC Name	methyl 9-decenoate		[1]
	CAS Registry Number	25601-41-6		[2] [3] [4]
	Molecular Formula	C ₁₁ H ₂₀ O ₂		[1] [2]
	Molecular Weight	184.28	g/mol	[2] [4]
	InChIKey	SBIGSHCJXYGFMX-UHFFFAOYSA-N		[1] [2]
Physical Properties	Boiling Point	123	°C (at 21 Torr)	[3] [4]
	Density (Predicted)	0.883 ± 0.06	g/cm ³	[3] [4]
	Vapor Pressure	13.37	Pa at 25°C	[3] [4]

Property Type	Property Name	Value	Unit	Source
	logP (Octanol/Water)	3.076 - 4.6		[5] [4]
	Physical State (at room temp.)	Liquid		[2]
Thermodynamic Properties	Enthalpy of Formation ($\Delta_f H^\circ$)	-389.74	kJ/mol	[5]
	Enthalpy of Vaporization ($\Delta_{\text{vap}} H^\circ$)	48.57	kJ/mol	[5]
	Enthalpy of Fusion ($\Delta_{\text{fus}} H^\circ$)	25.75	kJ/mol	[5]

Experimental Data & Protocols

The following diagram illustrates the key experimental workflows and the logical relationship between the analytical techniques used for **methyl 9-decenoate**:



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Gas Chromatography (GC) Analysis

This method is suitable for separating and analyzing **methyl 9-decenoate** in a mixture [1].

- Protocol Details
 - **Column:** Capillary CP Sil 8 CB (60 m × 0.25 mm × 0.25 μm) [1].
 - **Carrier Gas:** Helium [1].
 - **Temperature Program:**
 - **Initial Temperature:** 40°C, held for 2 minutes [1].
 - **Ramp Rate:** 4°C per minute [1].
 - **Final Temperature:** 280°C [1].
 - **Key Result:** The compound has a **retention index of 1316** under these conditions [1].

HPLC Analysis

This method can be used for analysis, including purification or mass spectrometry (MS) compatible applications [6].

- Protocol Details
 - **Column:** Newcrom R1 (a reverse-phase column with low silanol activity) [6].
 - **Mobile Phase:** Composed of **acetonitrile (MeCN), water, and an acid** [6].
 - **Acid Modifier:**
 - Use **phosphoric acid** for standard UV detection [6].
 - Replace with **formic acid** for MS-compatible applications [6].
 - **Scalability:** The method is scalable and can be adapted for fast UPLC using columns with smaller 3 μm particles or for preparative separation to isolate impurities [6].

NMR Spectral Prediction

While no experimental NMR data was found in the search results, the chemical shifts for its protons can be estimated using general principles [7].

- Interpretation Guide

- **Protons α to C=O (C2)**: The methylene group (CH₂) directly adjacent to the ester carbonyl is predicted to be in the region of **2.5 - 4.5 ppm** due to the deshielding effect of the oxygen atom [7].
- **Alkenyl Proton (C10)**: The proton (CH=) directly attached to the double bond carbon is predicted to be in the region of **4.5 - 6.5 ppm** [7].
- **Methylene Protons α to Alkene (C8)**: The methylene group (CH₂) adjacent to the double bond is predicted to be in the region of **1.5 - 2.5 ppm** [7].
- **Remote Methyl/Methylene Protons**: The terminal methyl (C1) and other methylene groups in the middle of the chain are expected to appear between **0.9 - 1.5 ppm** [7].

Research Context & Applications

Methyl 9-decenoate is not just a chemical standard; it has practical relevance in several scientific fields.

- **Role in Research**: It is used as a **high-purity reference standard** (>98%) in lipid research and is typically stored in a freezer to maintain stability [2].
- **Industrial Applications**: Due to its **fruity, waxy odor**, it is employed as a flavoring agent and fragrance ingredient in the food and cosmetics industries [3]. It also serves as a building block in pharmaceutical production and the synthesis of other chemical products [3].
- **Safety & Handling**: One safety data sheet (SDS) classifies it with the signal word "Warning" and the hazard statement **H400 (Very toxic to aquatic life)**. Recommended precautions include avoiding release into the environment and using proper waste disposal methods [4].

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